

A Comprehensive Guide to the Safe Handling of 4-Chloro-6-methylnicotinonitrile

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Compound of Interest

Compound Name: 4-Chloro-6-methylnicotinonitrile

Cat. No.: B1591778

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling of **4-Chloro-6-methylnicotinonitrile** (CAS No. 38875-76-2), a key intermediate in pharmaceutical synthesis. Given the limited publicly available, compound-specific safety data, this document synthesizes information from available sources and established best practices for handling structurally related chlorinated pyridine and nitrile compounds. The procedural guidance herein is designed to empower laboratory personnel with the knowledge to manage this chemical safely from receipt to disposal.

Understanding the Compound: Hazard Profile and Properties

4-Chloro-6-methylnicotinonitrile is a chlorinated pyridine derivative. While a comprehensive toxicological profile is not thoroughly established, the available data and the chemical's structure necessitate a cautious approach.

Known Information:

- Molecular Formula: $C_7H_5ClN_2$ [1][2]
- Molecular Weight: 152.58 g/mol [1][2]
- Hazard Statement: H302: Harmful if swallowed [1].

- Signal Word: Warning[1].

Based on the handling guidelines for analogous compounds, such as other chlorinated pyridines, it is prudent to assume that **4-Chloro-6-methylnicotinonitrile** may also be harmful in contact with skin, cause skin and eye irritation, and be harmful if inhaled[3].

Physical & Chemical Properties Summary

Property	Value	Source
CAS Number	38875-76-2	[1][2]
Molecular Formula	C ₇ H ₅ ClN ₂	[1][2]
Molecular Weight	152.58	[1][2]

| Storage | Inert atmosphere, 2-8°C |[1] |

Personal Protective Equipment (PPE): Your First Line of Defense

A multi-layered approach to PPE is critical to mitigate exposure risks. The following recommendations are based on the precautionary statements for **4-Chloro-6-methylnicotinonitrile** and guidelines for similar chemical structures[1][4].

Protection Type	Required PPE	Specifications and Rationale
Eye and Face Protection	Safety Goggles and Face Shield	Use chemical splash goggles that conform to EN166 or NIOSH standards. A face shield should be worn over goggles during procedures with a high risk of splashing or aerosol generation to provide broader protection[5].
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use. Employ proper glove removal technique to avoid skin contact with the outer surface of the glove[5].
Body Protection	Laboratory Coat	A standard laboratory coat should be worn at all times. For larger scale operations or when handling significant quantities, a chemical-resistant apron or suit should be considered.
Respiratory Protection	Fume Hood or Respirator	All handling of 4-Chloro-6-methylnicotinonitrile should occur within a certified chemical fume hood to minimize inhalation exposure[3]. If a fume hood is not available or if there is a potential for exceeding exposure limits, a NIOSH-approved respirator with

appropriate cartridges should be used[5][6].

Operational Plan: From Receipt to Disposal

A systematic workflow is essential for the safe handling of this compound.

Step-by-Step Handling Protocol

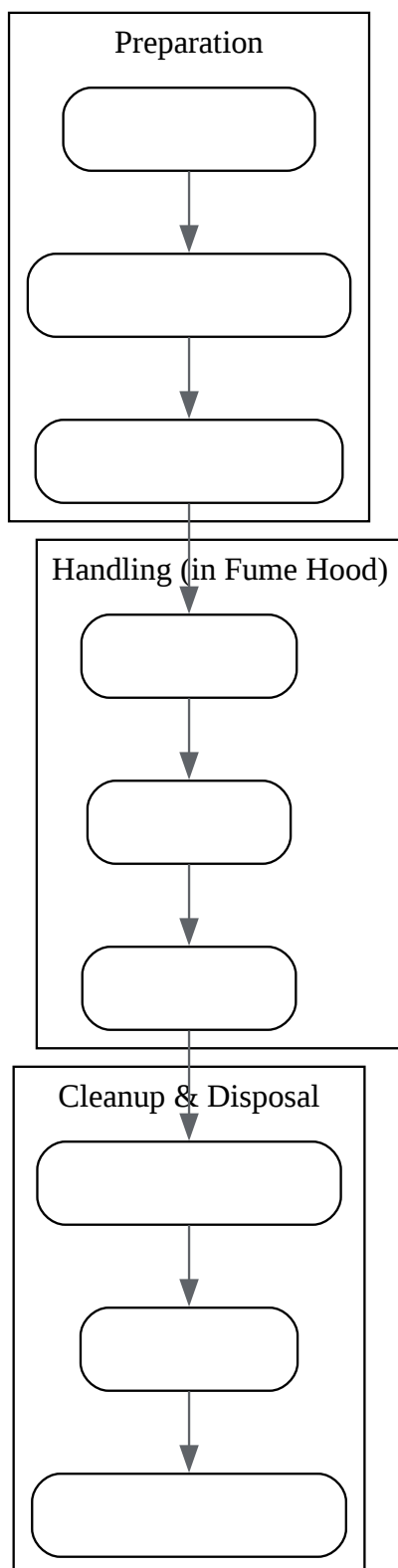
Receipt and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the container in a cool, dry, and well-ventilated area, under an inert atmosphere, between 2-8°C[1].
- Ensure the storage location is away from incompatible materials, such as strong oxidizing agents and acids[7].

Preparation and Handling:

- Before handling, ensure that an eyewash station and safety shower are readily accessible.
- Conduct all weighing and solution preparation inside a chemical fume hood.
- Avoid the formation of dust and aerosols[5].
- Use only dedicated, properly labeled glassware and equipment.

Experimental Workflow Diagram



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Caption: Experimental workflow for handling **4-Chloro-6-methylnicotinonitrile**.

Emergency Procedures

Immediate and correct response to an exposure is critical.

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention[3][5][6]. The precautionary statement P305+P351+P338 specifically advises this action[1].
- In case of skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical attention[3][5][6].
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician[3][5][6].
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately[3][5][6].

Spill Management:

- Evacuate the area and prevent entry.
- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).
- Carefully collect the absorbed material into a labeled, sealed container for disposal. Avoid creating dust[5].
- Clean the spill area thoroughly.

Disposal Plan

All waste materials must be handled as hazardous waste.

- Chemical Waste: Dispose of surplus and non-recyclable solutions to a licensed disposal company. Do not allow the product to enter drains[5].
- Contaminated Materials: Dispose of contaminated PPE (such as gloves) and other materials as hazardous waste in accordance with local, state, and federal regulations[5].

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- To cite this document: BenchChem. [A Comprehensive Guide to the Safe Handling of 4-Chloro-6-methylnicotinonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591778#personal-protective-equipment-for-handling-4-chloro-6-methylnicotinonitrile]

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